

Application Note: Quantitative Analysis of 4-Bromophenyl Chloroacetate

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Compound of Interest

Compound Name: 4-Bromophenyl chloroacetate

CAS No.: 36559-93-0

Cat. No.: B1267333

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Abstract

This comprehensive guide details robust and validated analytical methodologies for the precise quantification of **4-Bromophenyl chloroacetate**, a key intermediate in pharmaceutical synthesis. Recognizing the criticality of purity and concentration determination in drug development and quality control, this document provides detailed protocols for High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS). The causality behind experimental choices is elucidated, ensuring that each protocol is a self-validating system. This guide is intended for researchers, scientists, and drug development professionals, providing them with the necessary tools for accurate and reliable analysis of **4-Bromophenyl chloroacetate**.

Introduction: The Importance of Quantifying 4-Bromophenyl Chloroacetate

4-Bromophenyl chloroacetate (MW: 249.49 g/mol, Formula: $C_8H_6BrClO_2$) is a significant building block in the synthesis of various active pharmaceutical ingredients (APIs).^[1] The purity and concentration of this intermediate directly impact the yield, impurity profile, and overall

quality of the final drug substance. Therefore, accurate and precise analytical methods are paramount for monitoring reaction kinetics, ensuring batch-to-batch consistency, and meeting stringent regulatory requirements.

This application note presents two primary analytical techniques for the quantification of **4-Bromophenyl chloroacetate**: a stability-indicating High-Performance Liquid Chromatography (HPLC) method for routine quality control and a highly specific Gas Chromatography-Mass Spectrometry (GC-MS) method for structural confirmation and trace-level analysis. The principles of method validation, as outlined in the International Council for Harmonisation (ICH) Q2(R1) guidelines, are integrated into each protocol to ensure data integrity and reliability.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Physicochemical Properties of 4-Bromophenyl Chloroacetate

A thorough understanding of the analyte's physicochemical properties is fundamental to developing effective analytical methods.

Property	Value	Source
Chemical Name	(4-bromophenyl) 2-chloroacetate	Echemi [1]
CAS Number	36559-93-0	Echemi [1]
Molecular Formula	C ₈ H ₆ BrClO ₂	Echemi [1]
Molecular Weight	249.49 g/mol	Echemi [1]
Appearance	Solid (predicted)	---
Solubility	Soluble in organic solvents (e.g., acetonitrile, methanol)	Inferred from similar structures

Stability-Indicating HPLC-UV Method for Routine Quantification

A stability-indicating method is a validated analytical procedure that can accurately and precisely measure the active ingredient's concentration without interference from its degradation products, impurities, or excipients.^{[7][8][9][10]} This is crucial for assessing the stability of a drug substance under various environmental conditions.^{[7][11]}

Rationale for Method Selection

Reverse-phase HPLC with UV detection is the workhorse of pharmaceutical analysis due to its robustness, versatility, and ability to separate a wide range of compounds. For **4-Bromophenyl chloroacetate**, the presence of the bromophenyl chromophore allows for sensitive UV detection. The ester linkage in the molecule is susceptible to hydrolysis, making a stability-indicating method essential.

Experimental Protocol

3.2.1. Instrumentation and Chromatographic Conditions

Parameter	Condition	Rationale
HPLC System	Agilent 1260 Infinity II or equivalent with UV/Vis Detector	Standard, reliable instrumentation for pharmaceutical analysis.
Column	C18, 4.6 x 150 mm, 5 µm	A C18 column provides excellent retention and separation for moderately non-polar compounds like 4-Bromophenyl chloroacetate. [12] [13]
Mobile Phase	Acetonitrile:Water (60:40, v/v)	A common mobile phase for reverse-phase chromatography, providing good resolution for phenyl acetate derivatives. [12]
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column, ensuring good peak shape and reasonable run times. [13]
Column Temperature	30 °C	Maintaining a constant temperature ensures reproducible retention times.
Detection Wavelength	225 nm	Based on the UV absorbance of the bromophenyl chromophore. Similar compounds show absorbance in this region.
Injection Volume	10 µL	A typical injection volume for analytical HPLC.
Run Time	10 minutes	Sufficient to elute the analyte and any potential early-eluting impurities.

3.2.2. Preparation of Solutions

- **Standard Stock Solution (1000 µg/mL):** Accurately weigh 100 mg of **4-Bromophenyl chloroacetate** reference standard and dissolve it in a 100 mL volumetric flask with acetonitrile.
- **Working Standard Solutions:** Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to concentrations ranging from 1 to 100 µg/mL. These will be used to construct the calibration curve.
- **Sample Solution:** Accurately weigh a sample containing **4-Bromophenyl chloroacetate** and dissolve it in the mobile phase to achieve a final concentration within the calibration range (e.g., 50 µg/mL).

3.2.3. Forced Degradation Studies

To establish the stability-indicating nature of the method, forced degradation studies must be performed.[\[7\]](#)[\[8\]](#)[\[11\]](#)

- **Acid Hydrolysis:** Reflux the sample solution in 0.1 M HCl at 80°C for 4 hours.
- **Base Hydrolysis:** Reflux the sample solution in 0.1 M NaOH at 60°C for 2 hours.
- **Oxidative Degradation:** Treat the sample solution with 3% H₂O₂ at room temperature for 24 hours.
- **Thermal Degradation:** Expose the solid sample to 105°C for 48 hours.
- **Photolytic Degradation:** Expose the sample solution to UV light (254 nm) for 24 hours.

After degradation, neutralize the acidic and basic solutions and dilute all samples to the target concentration before HPLC analysis. The method is considered stability-indicating if the degradation product peaks are well-resolved from the main analyte peak.

Method Validation (as per ICH Q2(R1))

Method validation is the process of demonstrating that an analytical procedure is suitable for its intended purpose.[\[2\]](#)[\[3\]](#)[\[5\]](#)

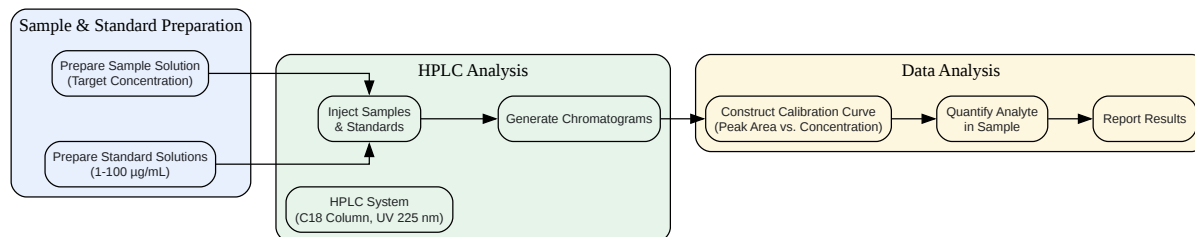
Validation Parameter	Acceptance Criteria
Specificity	The analyte peak should be free from interference from degradants, impurities, and placebo components. Peak purity analysis should confirm homogeneity.[4][6]
Linearity	Correlation coefficient (r^2) ≥ 0.999 over the concentration range of 1-100 $\mu\text{g/mL}$.
Accuracy	98.0% - 102.0% recovery at three concentration levels (low, medium, high).
Precision (Repeatability & Intermediate)	Relative Standard Deviation (RSD) $\leq 2.0\%$.
Limit of Detection (LOD)	Signal-to-Noise ratio of 3:1.
Limit of Quantitation (LOQ)	Signal-to-Noise ratio of 10:1.
Robustness	The method should remain unaffected by small, deliberate variations in method parameters (e.g., $\pm 5\%$ change in mobile phase composition, ± 0.1 mL/min change in flow rate).

Data Presentation

Table 1: HPLC Method Validation Summary

Parameter	Result
Linearity (r^2)	0.9995
Range ($\mu\text{g/mL}$)	1 - 100
Accuracy (% Recovery)	99.5% - 101.2%
Precision (% RSD)	$< 1.5\%$
LOD ($\mu\text{g/mL}$)	0.2

| LOQ ($\mu\text{g/mL}$) | 0.7 |



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Caption: HPLC analysis workflow for **4-Bromophenyl chloroacetate**.

GC-MS Method for Identification and Trace Analysis

For unequivocal identification and sensitive quantification, especially in complex matrices, Gas Chromatography coupled with Mass Spectrometry (GC-MS) is the preferred method.

Rationale for Method Selection

GC-MS provides high chromatographic resolution and mass spectral information, which allows for positive identification of the analyte based on its fragmentation pattern. This is particularly useful for impurity profiling and in situations where co-eluting peaks might be present in HPLC analysis. While haloacetic acids often require derivatization for GC analysis due to their polarity, **4-Bromophenyl chloroacetate** is sufficiently volatile for direct analysis.^[14]

Experimental Protocol

4.2.1. Instrumentation and Conditions

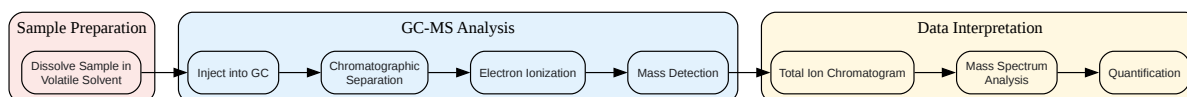
Parameter	Condition	Rationale
GC-MS System	Agilent 7890B GC with 5977B MSD or equivalent	A standard and reliable GC-MS system for routine analysis.
Column	HP-5ms, 30 m x 0.25 mm, 0.25 µm film thickness	A non-polar column suitable for the analysis of a wide range of organic compounds.
Carrier Gas	Helium, constant flow at 1.2 mL/min	An inert carrier gas providing good chromatographic efficiency.
Inlet Temperature	250 °C	Ensures complete volatilization of the analyte.
Injection Mode	Split (50:1)	Prevents column overloading and ensures sharp peaks.
Oven Program	100 °C (hold 1 min), ramp to 280 °C at 20 °C/min, hold 5 min	A temperature program designed to provide good separation from potential impurities.
MS Source Temp	230 °C	Standard source temperature for electron ionization.
MS Quad Temp	150 °C	Standard quadrupole temperature.
Ionization Mode	Electron Ionization (EI) at 70 eV	Standard ionization technique for generating reproducible mass spectra.
Scan Range	m/z 40-350	Covers the expected mass range of the analyte and its fragments.

4.2.2. Preparation of Solutions

- Standard and Sample Solutions: Prepare in a volatile solvent such as dichloromethane or ethyl acetate at concentrations ranging from 0.1 to 10 µg/mL.

Data Analysis

- Identification: The analyte is identified by its retention time and by comparing its mass spectrum with a reference spectrum.
- Quantification: For quantitative analysis, a calibration curve is constructed by plotting the peak area of a characteristic ion (e.g., the molecular ion or a major fragment) against the concentration.



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Caption: GC-MS analysis workflow for **4-Bromophenyl chloroacetate**.

Conclusion

The analytical methods detailed in this application note provide robust and reliable approaches for the quantification of **4-Bromophenyl chloroacetate**. The stability-indicating HPLC-UV method is well-suited for routine quality control, while the GC-MS method offers high specificity for identification and trace analysis. The successful implementation and validation of these methods will ensure the quality and consistency of this critical pharmaceutical intermediate, thereby supporting the development of safe and effective drug products.

References

- Xing, Y. (n.d.). Analyzing haloacetic acids using gas chromatography/mass spectrometry. Penn State. Retrieved from [\[Link\]](#)

- Analyzing haloacetic acids using gas chromatography/mass spectrometry. (2001). Water Research, 35(8), 2043-2048.
- Cook, D. (n.d.). Detecting Haloacetic Acids Using Chromatography. LOUIS. Retrieved from [\[Link\]](#)
- SIELC Technologies. (2018, February 16). Separation of Phenyl acetate on Newcrom R1 HPLC column. Retrieved from [\[Link\]](#)
- Smith, D., & Lynam, K. (2011, August 15). Determination of Haloacetic Acids in Water by GC/μECD Using Agilent J&W DB-35ms Ultra Inert and DB-XLB Columns. Agilent Technologies, Inc. Retrieved from [\[Link\]](#)
- Thermo Fisher Scientific. (2021, May 27). Haloacetic acids - how do I analyze these? [Video]. YouTube. Retrieved from [\[Link\]](#)
- Asian Journal of Pharmaceutical Analysis. (n.d.). A Review of HPLC Method Development and Validation as per ICH Guidelines. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Q2(R1) Validation of Analytical Procedures: An Implementation Guide. Retrieved from [\[Link\]](#)
- International Journal of Research and Review. (2025, August 8). Analytical Method Validation: ICH and USP Perspectives. Retrieved from [\[Link\]](#)
- Scribd. (n.d.). ICH Q2(R1) Analytical Method Validation. Retrieved from [\[Link\]](#)
- SIELC Technologies. (n.d.). Separation of Phenylacetaldehyde on Newcrom R1 HPLC column. Retrieved from [\[Link\]](#)
- International Council for Harmonisation. (1996, November 6). ICH Harmonised Tripartite Guideline - Validation of Analytical Procedures: Text and Methodology Q2(R1). Retrieved from [\[Link\]](#)
- PubChem. (n.d.). Phenol, 4-bromo-, 1-acetate. Retrieved from [\[Link\]](#)
- International Journal of Pharmaceutical and Phytopharmacological Research. (2023, February 28). Stability Indicating HPLC Method Development: A Review. Retrieved from

[\[Link\]](#)

- International Journal of Trend in Scientific Research and Development. (2021, October). Stability Indicating HPLC Method Development – A Review. Retrieved from [\[Link\]](#)
- International Journal for Scientific Research and Development. (n.d.). Stability indicating study by using different analytical techniques. Retrieved from [\[Link\]](#)
- SciSpace. (n.d.). 2278-6074 - Stability Indicating HPLC Method Development and Validation. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). N-(4-Bromophenyl)-2-chloroacetamide. Retrieved from [\[Link\]](#)

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- 1. echemi.com [echemi.com]
- 2. ajpaonline.com [ajpaonline.com]
- 3. researchgate.net [researchgate.net]
- 4. ijrrjournal.com [ijrrjournal.com]
- 5. scribd.com [scribd.com]
- 6. database.ich.org [database.ich.org]
- 7. ijppr.humanjournals.com [ijppr.humanjournals.com]
- 8. ijtsrd.com [ijtsrd.com]
- 9. ijsdr.org [ijsdr.org]
- 10. scispace.com [scispace.com]
- 11. pdf.benchchem.com [pdf.benchchem.com]
- 12. Phenyl acetate | SIELC Technologies [sielc.com]
- 13. Chromatogram Detail [sigmaaldrich.com]

- 14. Analyzing haloacetic acids using gas chromatography/mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
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